Technical Guide: LDN-209929 Dihydrochloride Target Specificity & Application

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Compound of Interest

Compound Name:	*LDN 209929 dihydrochloride*
Cat. No.:	*B1191896*

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Executive Summary

LDN-209929 dihydrochloride is a potent, ATP-competitive small molecule inhibitor highly selective for Haspin (Haploid Germ Cell-Specific Nuclear Protein Kinase). Unlike broad-spectrum kinase inhibitors, LDN-209929 exhibits a distinct selectivity profile, primarily sparing members of the CLK and DYRK families that often cross-react with similar acridine-based scaffolds.

Its primary utility lies in dissecting mitotic signaling pathways. By inhibiting Haspin, LDN-209929 blocks the phosphorylation of Histone H3 at Threonine 3 (H3T3ph), a critical epigenetic mark required for the recruitment of the Chromosomal Passenger Complex (CPC) to centromeres during prometaphase.

Chemical Identity & Physicochemical Properties

The dihydrochloride salt form (2HCl) is critical for biological applications, significantly enhancing aqueous solubility compared to the free base acridine derivative.

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Property	Specification
Compound Name	LDN-209929 dihydrochloride
Chemical Class	Acridine derivative
Primary Target	Haspin (Gsg2)
Molecular Weight	~480-500 g/mol (varies by hydration/salt stoichiometry)
Solubility	Water: >10 mg/mL (with sonication); DMSO: >50 mg/mL
Appearance	Yellow to orange solid (hygroscopic)
Storage	-20°C (desiccated); Solutions stable at -80°C for 3 months

> *Expert Insight: When preparing stock solutions, the dihydrochloride salt may lower the pH of unbuffered aqueous solutions. For cellular assays, prepare a 10 mM stock in DMSO to prevent precipitation upon dilution into media.*

Target Specificity & Selectivity Profile

The defining feature of LDN-209929 is its 180-fold selectivity for Haspin over its nearest off-target, DYRK2.[1][2][3] This specificity is achieved through structural optimization of the acridine scaffold, specifically the inclusion of a thioether linker which discriminates against the DYRK/CLK ATP-binding pockets.

Kinase Selectivity Data

The following table summarizes the inhibitory concentration (IC50) values against Haspin and structurally related kinases.

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Kinase Target	IC50 (nM)	Selectivity Ratio (vs. Haspin)	Clinical/Research Relevance
Haspin (GSG2)	55 nM	1x (Primary)	Mitotic H3T3 phosphorylation
DYRK2	9,900 nM	~180x	Hedgehog signaling, proteasome regulation
DYRK1A	> 10,000 nM	> 180x	Down syndrome, neurogenesis
CLK1	> 10,000 nM	> 180x	RNA splicing regulation
CDK1/Cyclin B	No Inhibition	N/A	Mitotic entry (upstream of Haspin)

> *Mechanistic Note: Unlike the earlier generation inhibitor 5-iodotubercidin, which potently inhibits Haspin but also hits CLK2, DYRK1A, and CK1, LDN-209929 provides a "cleaner" pharmacological tool for attributing phenotypic effects specifically to Haspin inhibition.*

Biological Implications: The Mitotic Signaling Pathway[4][5]

Haspin is an atypical serine/threonine kinase that is activated during mitosis (likely by Cdk1 priming). Its sole validated substrate is Histone H3 at Threonine 3.

Pathway Logic

- Activation: Upon mitotic entry, Haspin is phosphorylated/activated.[1]

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- Marking: Haspin phosphorylates Histone H3 at Threonine 3 (H3T3ph) specifically at centromeres.
- Recruitment: The H3T3ph mark is recognized by the Survivin subunit of the Chromosomal Passenger Complex (CPC).[4]
- Execution: Survivin recruits Aurora B kinase to the inner centromere.
- Outcome: Aurora B corrects erroneous microtubule-kinetochore attachments and regulates the Spindle Assembly Checkpoint (SAC).

Inhibition Consequence: Treatment with LDN-209929 delocalizes Aurora B, leading to misaligned chromosomes and compromised spindle checkpoint signaling.

Pathway Visualization (Graphviz)

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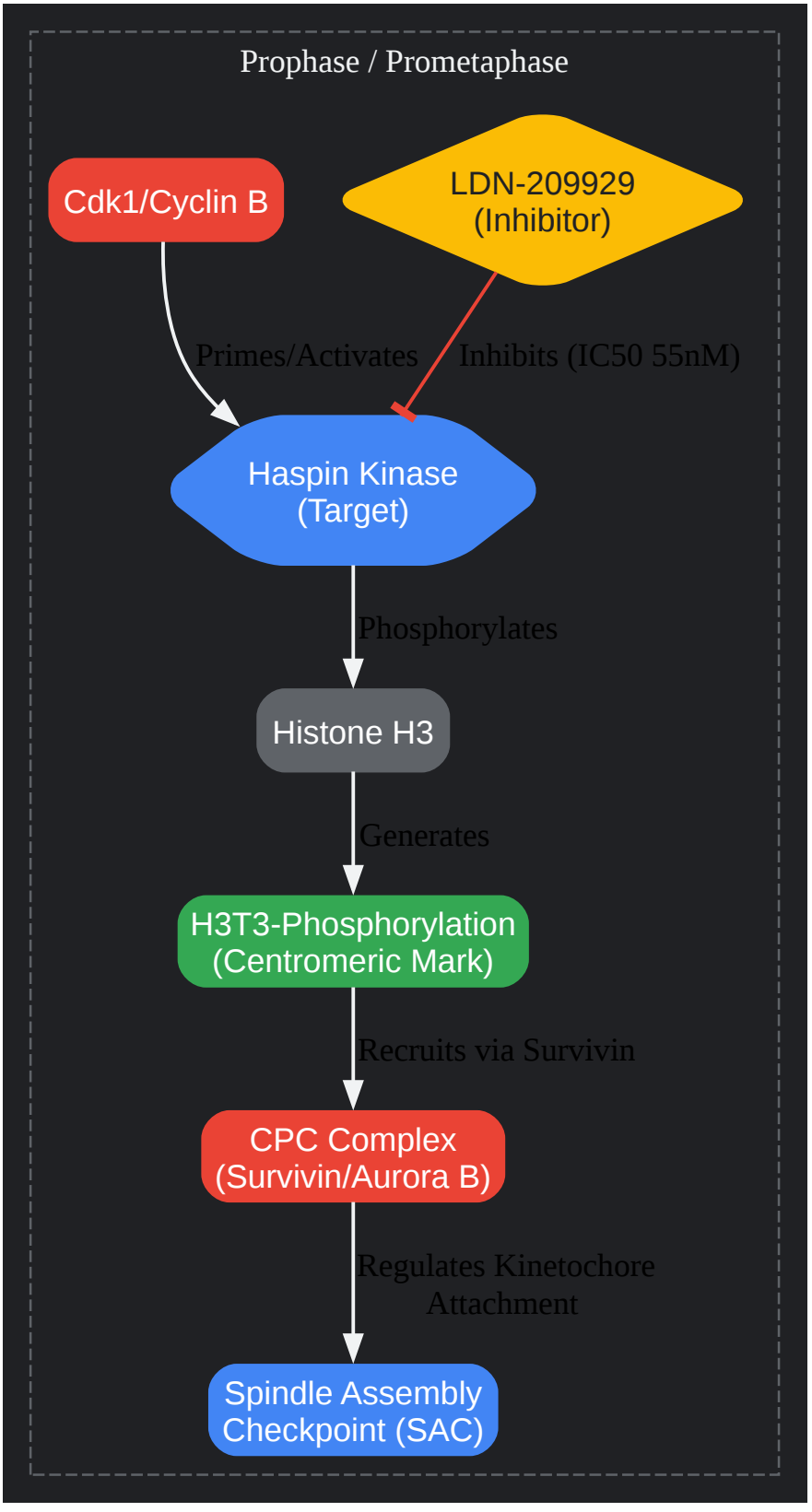

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Figure 1: The Haspin-H3T3ph-Aurora B axis. LDN-209929 blocks the critical phosphorylation step required for centromeric recruitment of the CPC.

Experimental Protocols

A. In Vitro Kinase Assay (Self-Validating)

To verify the potency of a new batch of LDN-209929.

Reagents:

- Recombinant Haspin kinase (residues 470–798).
- Substrate: Biotinylated Histone H3 (1-21) peptide.
- ATP (at Km, typically 10-50 µM).
- Detection: HTRF (Homogeneous Time-Resolved Fluorescence) or Radiometric (P-ATP).

Protocol:

- Preparation: Dilute LDN-209929 in DMSO (3-fold serial dilutions, starting at 10 µM).
- Incubation: Mix Kinase + Inhibitor in reaction buffer (50 mM Tris pH 7.5, 10 mM $MgCl_2$, 1 mM DTT). Incubate 15 min at RT.
- Reaction: Add ATP and Peptide substrate.
- Termination: Stop reaction after 60 min (linear phase) using EDTA/Detection reagents.
- Validation:
  - Positive Control: Staurosporine (broad spectrum) or 5-iodotubercidin.
  - Negative Control: DMSO only (0% inhibition).
  - Data Fit: Sigmoidal dose-response (variable slope).

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B. Cellular H3T3ph Immunofluorescence Assay

To confirm target engagement in live cells.

Cell Line: HeLa or U2OS (highly proliferative).

Protocol:

- Synchronization (Optional but recommended): Treat cells with Nocodazole (300 nM) for 16 hours to arrest cells in prometaphase (where H3T3ph is maximal).
- Inhibitor Treatment: Add LDN-209929 (0.1 µM – 10 µM) for the final 2 hours of the Nocodazole block.
  - Why? Haspin acts in mitosis.[1][2] Long-term treatment might prevent mitotic entry; short-term treatment in arrested cells isolates the kinase activity.
- Fixation: Fix in 4% Paraformaldehyde (15 min). Permeabilize with 0.5% Triton X-100.
- Staining:
  - Primary Ab: Anti-Histone H3 (phospho T3) [Rabbit].
  - Co-stain: Anti-Centromere Protein A (CENP-A) or DAPI (DNA).
- Quantification: Measure H3T3ph intensity specifically at Condensed Chromosomes (DAPI positive regions).
- Expected Result: Dose-dependent loss of H3T3ph signal with IC50 ~500 nM - 1 µM (cellular potency is often lower than enzymatic due to ATP competition).

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Precipitation in Media	High concentration stock added directly to aqueous media.	Predilute in media + 10% FBS before adding to cells. Ensure final DMSO < 0.5%.
No Phenotype Observed	Cells not in mitosis.	Haspin is only active in M-phase. Use Nocodazole or Thymidine block to enrich mitotic population.
High Background Toxicity	Off-target effects at >10 µM.	Do not exceed 5 µM. At >10 µM, LDN-209929 may inhibit DYRK2 or intercalate DNA (acridine property).
Loss of Aurora B Signal	Successful Haspin inhibition.	This is the expected phenotype. Confirm by blotting for H3T3ph (should be absent) vs H3S10ph (should be present).

References

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